

A-317567 stability and storage conditions for research.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: A-317567

Cat. No.: B15623931

[Get Quote](#)

Technical Support Center: A-317567

This technical support guide provides researchers, scientists, and drug development professionals with essential information on the stability and storage of **A-317567**, a potent inhibitor of the acid-sensing ion channel 3 (ASIC-3).[1] This document also includes troubleshooting advice and frequently asked questions to ensure successful experimental outcomes.

Stability and Storage Conditions

Proper storage and handling of **A-317567** are critical for maintaining its chemical integrity and biological activity.

Storage of Stock Solutions:

For optimal stability, stock solutions of **A-317567** should be stored under the following conditions:

Storage Temperature	Shelf Life	Special Instructions
-80°C	6 months	Protect from light
-20°C	1 month	Protect from light

Data sourced from MedchemExpress and InvivoChem product information.[1][2]

General Handling Recommendations:

- **Light Sensitivity:** **A-317567** requires protection from light during both storage and transportation.^[2]
- **Avoid Repeated Freeze-Thaw Cycles:** To maintain the integrity of the compound, aliquot stock solutions into single-use volumes to avoid repeated freezing and thawing.

Solubility and Solution Preparation

A-317567 is soluble in various solvent systems, enabling its use in both in vitro and in vivo experiments.

Solubility Data:

Solvent System	Solubility
10% DMSO + 40% PEG300 + 5% Tween-80 + 45% Saline	≥ 2.08 mg/mL (5.23 mM)
10% DMSO + 90% Corn Oil	≥ 2.08 mg/mL (5.23 mM)

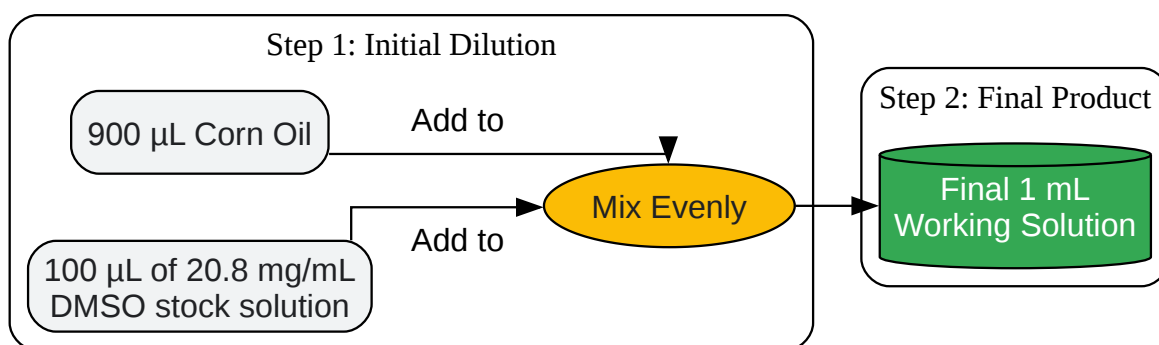
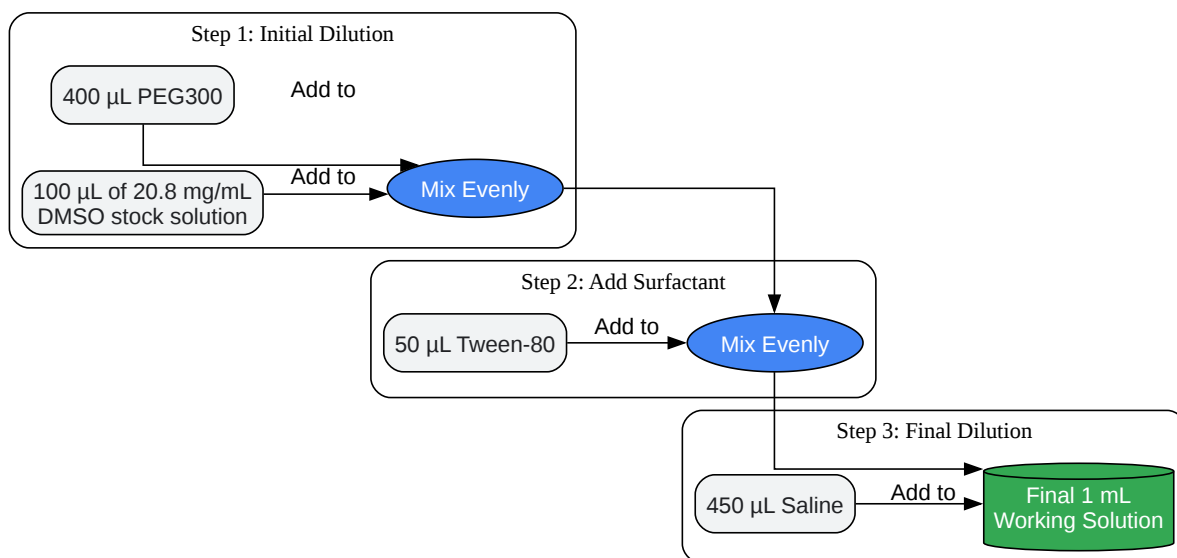
Note: "≥" indicates that the compound is soluble at this concentration, but the saturation point is not known.^{[1][2]}

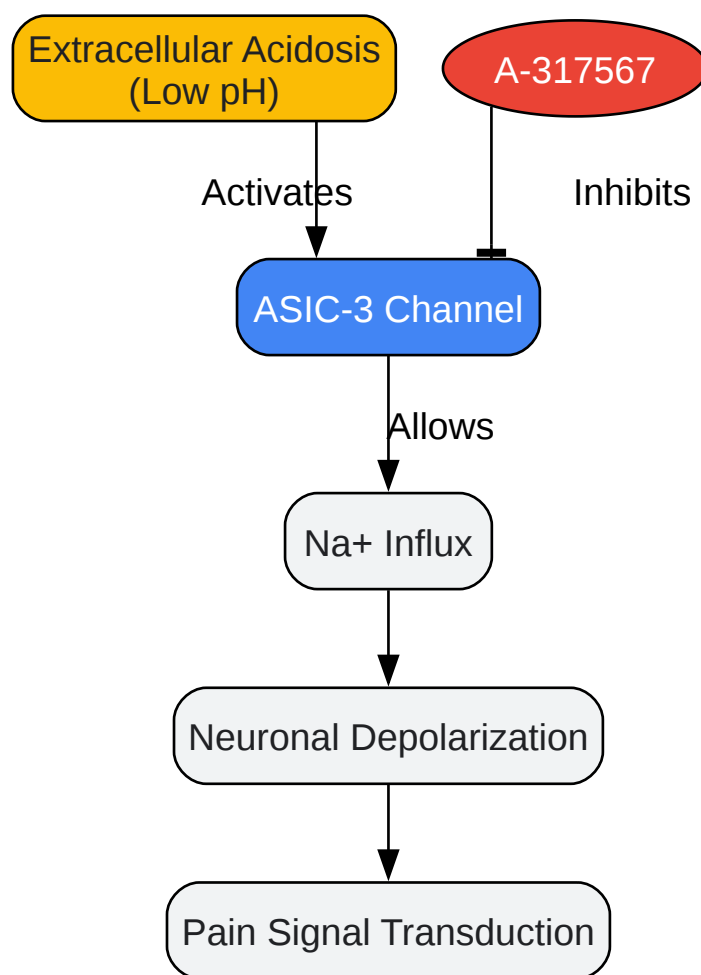
Experimental Protocols & Workflows

Protocol 1: Preparation of In Vivo Formulation (Aqueous-Based)

This protocol yields a clear solution suitable for many in vivo studies.

Workflow for Preparing 1 mL of Working Solution:





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. A-317567 | ASIC inhibitor | CAS 371217-32-2 | Buy A317567 from Supplier InvivoChem [invivochem.com]
- To cite this document: BenchChem. [A-317567 stability and storage conditions for research.]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b15623931#a-317567-stability-and-storage-conditions-for-research>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com